

In-Depth Technical Guide to the Molecular Weight of 1-Undecanol-d23

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Compound of Interest		
Compound Name:	1-Undecanol-d23	
Cat. No.:	B1474434	Get Quote

For researchers, scientists, and professionals in drug development, a precise understanding of molecular weight is fundamental. This is particularly true when working with isotopically labeled compounds such as **1-Undecanol-d23**. This guide provides a detailed examination of the molecular weight of **1-Undecanol-d23**, offering a direct comparison with its non-deuterated counterpart and the foundational isotopes, alongside a methodological framework for its determination.

Core Molecular Weight Data

The key to understanding the molecular weight of **1-Undecanol-d23** lies in the substitution of hydrogen atoms with their heavier isotope, deuterium. This substitution significantly alters the overall mass of the molecule. The following table summarizes the essential molecular weight information.

Compound/Isotope	Chemical Formula	Molecular Weight (g/mol)
1-Undecanol-d23	C11HD23O	195.45[1][2]
1-Undecanol	C11H24O	172.31[3][4][5][6][7][8][9][10]
Deuterium (² H or D)	D	2.014 (atomic weight)[7]
Hydrogen (¹H)	Н	~1.008 (atomic weight)



Experimental Determination of Molecular Weight: A Mass Spectrometry Protocol

The molecular weight of **1-Undecanol-d23** is typically determined using mass spectrometry. This technique provides a highly accurate measurement of the mass-to-charge ratio of ionized molecules.

Methodology

- Sample Preparation: A dilute solution of 1-Undecanol-d23 is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer. Electron Ionization (EI) or a
 soft ionization technique like Electrospray Ionization (ESI) or Matrix-Assisted Laser
 Desorption/Ionization (MALDI) can be employed. EI is a classic method that involves
 bombarding the sample with high-energy electrons, leading to fragmentation and the
 formation of a molecular ion (M+).
- Mass Analysis: The resulting ions are accelerated into a mass analyzer. The analyzer, which can be a quadrupole, time-of-flight (TOF), or magnetic sector, separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum is analyzed. The peak corresponding to the
 intact molecular ion (or a protonated/adducted molecule in soft ionization) is identified to
 determine the molecular weight. For 1-Undecanol-d23, a prominent peak at or near m/z
 195.45 would be expected.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of the molecular weight of **1-Undecanol-d23** using mass spectrometry.





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Caption: Workflow for Molecular Weight Determination of 1-Undecanol-d23.

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